

Technical Guide: Physicochemical Properties of Bis(2,4,4-trimethylpentyl)phosphinic Acid

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Compound of Interest

Compound Name:	<i>Bis(2,4,4-trimethylpentyl)phosphinic acid</i>
Cat. No.:	B022738

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Introduction

Bis(2,4,4-trimethylpentyl)phosphinic acid, also known commercially as Cyanex 272, is an organophosphorus compound with significant applications in solvent extraction and separation of metals, particularly in hydrometallurgy. A thorough understanding of its fundamental physicochemical properties, such as molecular weight and density, is crucial for its effective application in research and industrial processes. This guide provides a detailed overview of these properties, including experimental protocols for their determination.

Core Physicochemical Data

The molecular weight and density are key parameters for the characterization and application of **bis(2,4,4-trimethylpentyl)phosphinic acid**.

Data Presentation

Property	Value	Units	Notes
Molecular Weight	290.42	g/mol	Computed
290.43	g/mol	---	
Density	0.92	g/cm ³	at 20 °C
0.916	g/mL	at 20 °C	
922	kg/m ³	at 20 °C	

Experimental Protocols

Accurate determination of molecular weight and density is essential for quality control and process optimization. The following are detailed methodologies for these measurements.

Determination of Molecular Weight

The molecular weight of a pure compound can be determined by several methods. For a non-volatile liquid like **bis(2,4,4-trimethylpentyl)phosphinic acid**, mass spectrometry is a highly accurate and widely used technique.

Protocol: Mass Spectrometry

- Sample Preparation: A dilute solution of **bis(2,4,4-trimethylpentyl)phosphinic acid** is prepared in a suitable volatile solvent (e.g., methanol or acetonitrile).
- Instrumentation: A mass spectrometer, such as one utilizing electrospray ionization (ESI) or atmospheric pressure chemical ionization (APCI), is calibrated using a known standard.
- Analysis: The sample solution is introduced into the ion source of the mass spectrometer. The instrument separates ions based on their mass-to-charge ratio (m/z).
- Data Interpretation: The resulting mass spectrum will show a peak corresponding to the molecular ion ($[M+H]^+$ or $[M-H]^-$) of the compound. The molecular weight is determined from the m/z value of this peak. For organophosphorus compounds, high-resolution mass spectrometry can provide highly accurate mass measurements, confirming the elemental composition.[\[1\]](#)[\[2\]](#)

Nuclear Magnetic Resonance (NMR) spectroscopy can also be used to confirm the structure and purity, which indirectly verifies the molecular weight.[\[3\]](#)

Determination of Density

The density of a liquid can be determined using several established methods. The pycnometer and oscillating U-tube methods are common for their accuracy and precision.

Protocol 1: Pycnometer Method

This gravimetric method provides high accuracy for determining the density of liquids.[\[4\]](#)[\[5\]](#)

- Apparatus: A pycnometer (a glass flask with a specific, accurately known volume), a high-precision analytical balance, and a temperature-controlled water bath.
- Procedure:
 - Clean and thoroughly dry the pycnometer and weigh it empty (m_{empty}).
 - Fill the pycnometer with distilled water of a known temperature and density and weigh it (m_{water}). The volume of the pycnometer can be calculated as $V = (m_{\text{water}} - m_{\text{empty}}) / \rho_{\text{water}}$.
 - Empty, clean, and dry the pycnometer.
 - Fill the pycnometer with **bis(2,4,4-trimethylpentyl)phosphinic acid** at the same temperature and weigh it (m_{sample}).
- Calculation: The density of the sample (ρ_{sample}) is calculated using the formula: $\rho_{\text{sample}} = (m_{\text{sample}} - m_{\text{empty}}) / V$

Protocol 2: Oscillating U-tube Method

This method is commonly used in digital density meters for rapid and accurate measurements.[\[6\]](#)[\[7\]](#)[\[8\]](#)

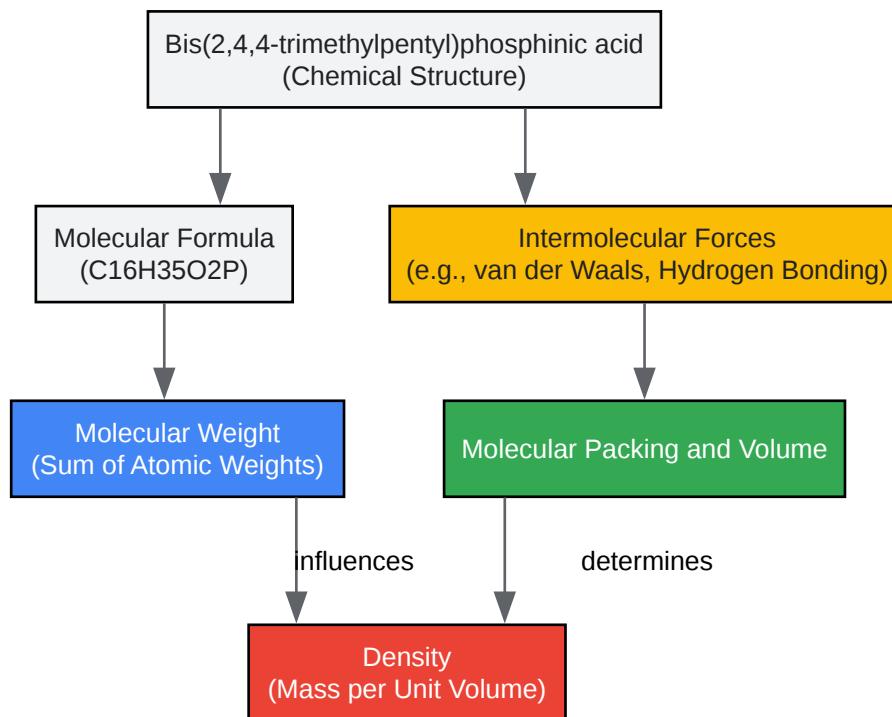
- Apparatus: A digital density meter equipped with an oscillating U-tube.

- Principle: The sample is introduced into a U-shaped tube, which is then electromagnetically excited to oscillate at its natural frequency. This frequency is dependent on the mass of the sample in the tube.
- Procedure:
 - Calibrate the instrument with two standards of known density (e.g., dry air and distilled water).
 - Inject the **bis(2,4,4-trimethylpentyl)phosphinic acid** sample into the measurement cell, ensuring no air bubbles are present.
 - The instrument measures the oscillation period and calculates the density based on the calibration constants.

Logical Relationships and Workflows

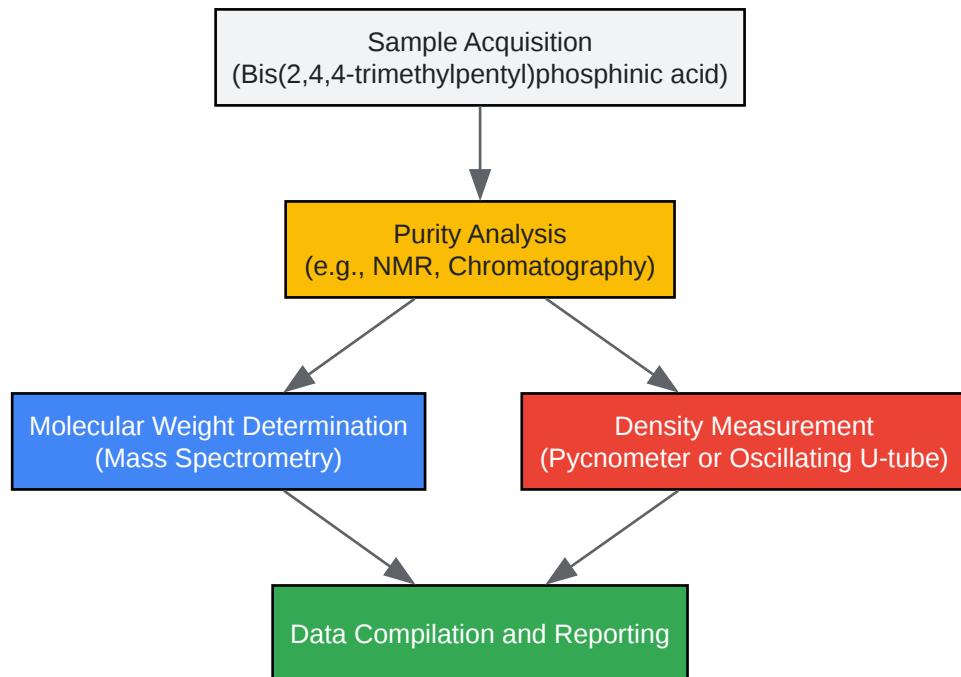
The following diagrams illustrate the relationship between the chemical structure and its physical properties, as well as a typical experimental workflow for characterization.

Relationship between Structure and Physical Properties

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Caption: Structure-Property Relationship Diagram.

Experimental Workflow for Physicochemical Characterization

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Caption: Physicochemical Characterization Workflow.

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